

Commercial suppliers and availability of N-Nitrosomorpholine-d4

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Compound of Interest

Compound Name: *N-Nitrosomorpholine-d4*

Cat. No.: *B121263*

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N-Nitrosomorpholine-d4: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the commercial availability and technical applications of **N-Nitrosomorpholine-d4**, a critical tool in analytical and metabolic research. This document details commercially available sources, provides a comparative summary of product specifications, and outlines detailed experimental protocols for its use as an internal standard in quantitative analysis.

Commercial Availability and Supplier Information

N-Nitrosomorpholine-d4 (CAS No. 61578-30-1) is a deuterated analog of N-Nitrosomorpholine (NMOR), a well-known carcinogenic compound. Its primary application in research is as an internal standard for the accurate quantification of NMOR in various matrices, including pharmaceutical products, environmental samples, and biological fluids.^[1] Several commercial suppliers offer this stable isotope-labeled compound. A summary of offerings from prominent suppliers is presented below.

Supplier	Product Name	CAS No.	Purity	Available Quantities	Price
MedchemExpress	N-Nitrosomorpholine-d4	61578-30-1	>98%	1 mg, 5 mg	Price on request
Santa Cruz Biotechnology	N-Nitrosomorpholine-d4	61578-30-1	Information not readily available	Inquire	Price on request
LGC Standards	N-Nitrosomorpholine-d4	61578-30-1	>95% (HPLC)	5 mg	Price on request
A Chemtek	N-Nitrosomorpholine-d4	61578-30-1	98+%	Inquire	Price on request
Pharmaffiliates	N-Nitrosomorpholine-d4	61578-30-1	High purity	Inquire	Price on request
ECHO CHEMICAL CO., LTD.	N-Nitrosomorpholine-d4	61578-30-1	Information not readily available	5 mg	Price on request
ChemWhat	N-Nitrosomorpholine-d4	61578-30-1	Information not readily available	Inquire	Price on request
Cambridge Isotope Laboratories	N-Nitrosomorpholine (D ₈ , 98%) 1 mg/mL in methylene chloride-D ₂	1219805-76-1	98%	1.2 mL	Price on request
Clinivex	N-Nitrosomorpholine	61578-30-1	Information not readily available	Inquire	Price on request

online-d4			available		
Clearsynth	N-Nitrosomorpholine D4	61578-30-1	≥99% (HPLC)	Inquire	Price on request
Toronto Research Chemicals (TRC)	N-Nitrosomorpholine-d4	61578-30-1	Information not readily available	50 mg	Price on request
Cayman Chemical	N-Nitrosomorpholine-d4	61578-30-1	≥98%	1 mg, 5 mg	Price on request

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information. Some suppliers may offer the d8 variant, which can often be used interchangeably in analytical methods.

Physicochemical Properties

Property	Value
Chemical Formula	C ₄ H ₄ D ₄ N ₂ O ₂
Molecular Weight	120.14 g/mol
Appearance	Typically a solid
Storage Conditions	Store at -20°C, protected from light

Experimental Protocols: Quantification of N-Nitrosomorpholine

N-Nitrosomorpholine-d4 is an ideal internal standard for isotope dilution mass spectrometry methods, which are recommended for accurate and precise quantification of N-Nitrosomorpholine. The deuterated standard is chemically identical to the analyte and exhibits the same behavior during sample extraction, derivatization, and chromatographic separation. Because it differs in mass, the mass spectrometer can distinguish it from the native analyte.

Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general procedure for the quantitative analysis of N-Nitrosomorpholine in a sample matrix using **N-Nitrosomorpholine-d4** as an internal standard.

3.1.1. Reagents and Materials

- N-Nitrosomorpholine (analytical standard)
- **N-Nitrosomorpholine-d4** (internal standard)
- Methanol (HPLC or GC grade)
- Dichloromethane (GC grade)
- Anhydrous Sodium Sulfate
- Sample-specific extraction solvents

3.1.2. Preparation of Standard Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve approximately 10 mg of N-Nitrosomorpholine and **N-Nitrosomorpholine-d4** in 10 mL of methanol in separate volumetric flasks.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the N-Nitrosomorpholine stock solution with dichloromethane. The concentration range will depend on the expected levels in the samples.
- Internal Standard Spiking Solution: Prepare a solution of **N-Nitrosomorpholine-d4** in dichloromethane at a concentration appropriate for spiking into all samples and calibration standards.

3.1.3. Sample Preparation

- Accurately weigh a known amount of the homogenized sample into a suitable container.

- Spike the sample with a known amount of the **N-Nitrosomorpholine-d4** internal standard spiking solution.
- Extract the nitrosamines from the sample matrix using an appropriate solvent and technique (e.g., liquid-liquid extraction with dichloromethane).
- Dry the organic extract over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

3.1.4. GC-MS Instrumental Parameters

Parameter	Typical Setting
GC Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Injector Temperature	250 °C
Oven Program	40 °C (hold 2 min), ramp to 280 °C at 10 °C/min, hold 5 min
Carrier Gas	Helium at a constant flow of 1 mL/min
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Ions to Monitor	m/z for NMOR (e.g., 116, 86, 56) and NMOR-d4 (e.g., 120, 90, 60)

3.1.5. Data Analysis

Create a calibration curve by plotting the ratio of the peak area of N-Nitrosomorpholine to the peak area of **N-Nitrosomorpholine-d4** against the concentration of N-Nitrosomorpholine for the calibration standards. Determine the concentration of N-Nitrosomorpholine in the samples by calculating their peak area ratios and interpolating from the calibration curve.

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol provides a general procedure for the sensitive quantification of N-Nitrosomorpholine using LC-MS/MS.

3.2.1. Reagents and Materials

- N-Nitrosomorpholine (analytical standard)
- **N-Nitrosomorpholine-d4** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid or Ammonium formate (LC-MS grade)

3.2.2. Preparation of Standard Solutions

Follow the same procedure as for the GC-MS standard preparation, using LC-MS grade solvents.

3.2.3. Sample Preparation

- Accurately weigh a known amount of the sample.
- Spike with a known amount of **N-Nitrosomorpholine-d4** internal standard.
- Extract the sample with a suitable solvent (e.g., methanol or acetonitrile).
- Centrifuge or filter the extract to remove particulates.
- The supernatant may be directly injected or further diluted if necessary.

3.2.4. LC-MS/MS Instrumental Parameters

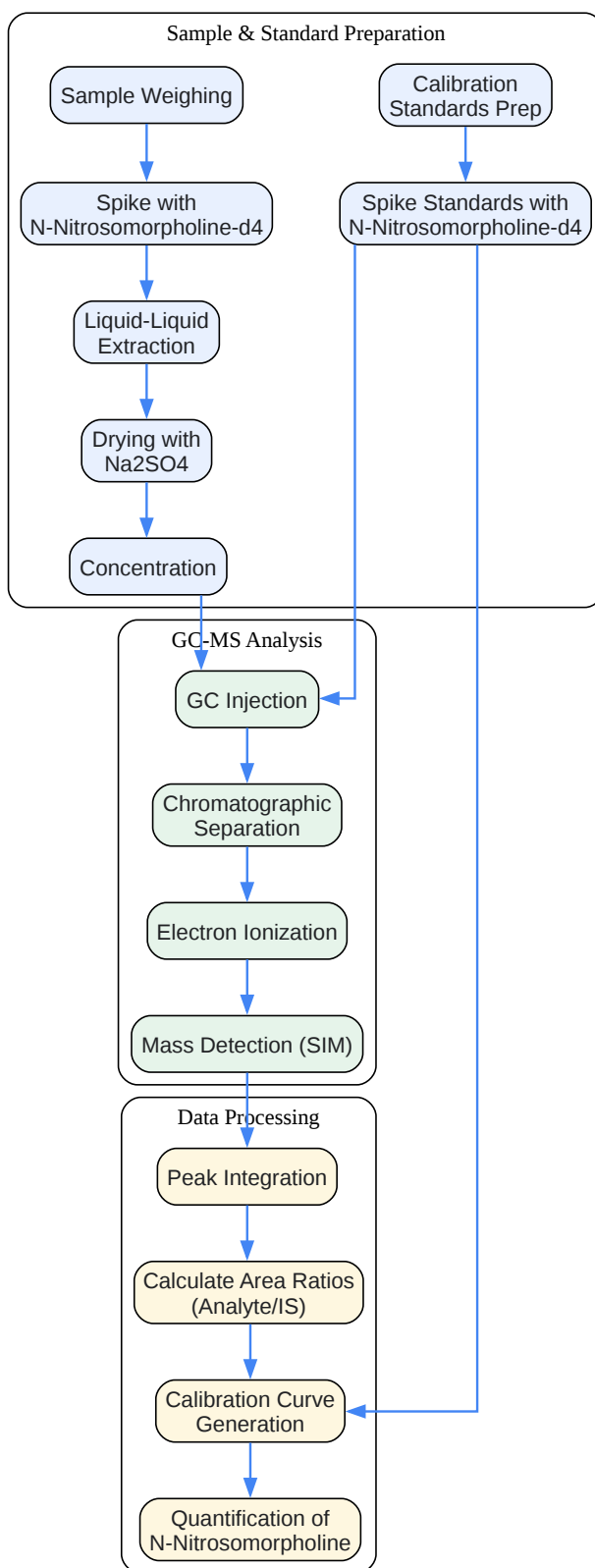
Parameter	Typical Setting
LC Column	C18 column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in methanol
Gradient	Start with 5% B, ramp to 95% B over 5 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Ionization Mode	Positive Electrospray Ionization (ESI+)
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	NMOR: e.g., m/z 117 \rightarrow 87; NMOR-d4: e.g., m/z 121 \rightarrow 91

3.2.5. Data Analysis

Similar to the GC-MS method, construct a calibration curve based on the peak area ratios of the analyte to the internal standard and determine the concentration in the samples.

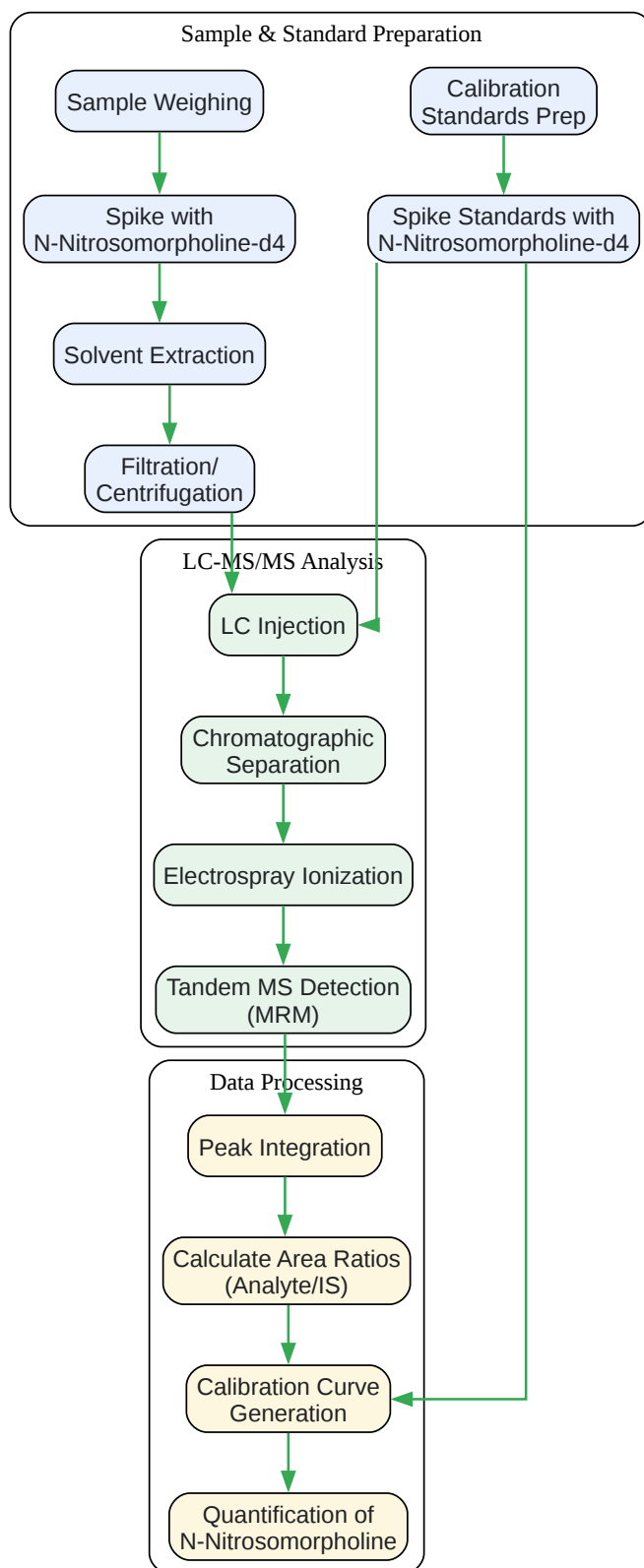
Visualized Workflows

The following diagrams illustrate the general experimental workflows for the quantification of N-Nitrosomorpholine using a deuterated internal standard.



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Caption: GC-MS analytical workflow for N-Nitrosomorpholine quantification.



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Caption: LC-MS/MS analytical workflow for N-Nitrosomorpholine quantification.

Conclusion

N-Nitrosomorpholine-d4 is an indispensable tool for researchers and analytical scientists requiring accurate and reliable quantification of the carcinogenic compound N-Nitrosomorpholine. A variety of commercial suppliers provide this deuterated standard, and established analytical methods using GC-MS and LC-MS/MS are available. The use of **N-Nitrosomorpholine-d4** as an internal standard in an isotope dilution method is the gold standard for achieving the highest quality analytical data, which is crucial for regulatory compliance and research integrity in the fields of pharmaceutical development, food safety, and environmental monitoring.

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References

- 1. medchemexpress.com [medchemexpress.com]
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